

4-Amino-3-fluoropyridine CAS number and properties

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Compound of Interest

Compound Name: 4-Amino-3-fluoropyridine

Cat. No.: B1299083

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Technical Guide: 4-Amino-3-fluoropyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Amino-3-fluoropyridine**, a key building block in pharmaceutical and agrochemical research. This document outlines its chemical and physical properties, detailed experimental protocols for its synthesis, and its role as an intermediate in the development of therapeutic agents.

Core Properties and Identification

4-Amino-3-fluoropyridine, with the CAS number 2247-88-3, is a substituted pyridine derivative.^{[1][2][3]} Its structure, featuring both an amino group and a fluorine atom, imparts unique reactivity, making it a valuable intermediate in the synthesis of complex bioactive molecules. It is also known by its synonym, 3-Fluoro-4-aminopyridine.

Physicochemical Data

The physical and chemical properties of **4-Amino-3-fluoropyridine** are summarized in the table below. It typically appears as an off-white to light yellow or brown crystalline powder.^[2] It exhibits limited solubility in water but is soluble in various organic solvents, including alcohols, ethers, and ketones.

Property	Value	Source(s)
CAS Number	2247-88-3	[1] [2] [3]
Molecular Formula	C ₅ H ₅ FN ₂	[1]
Molecular Weight	112.11 g/mol	[1]
Appearance	Off-white to brown powder/solid; white to light yellow crystalline powder	[2]
Melting Point	71-81 °C (range from various sources)	[4]
Boiling Point	217.1 °C at 760 mmHg	[3]
Density	1.257 g/cm ³	[3]
Purity	≥96% to ≥97%	[1]

Spectroscopic Data

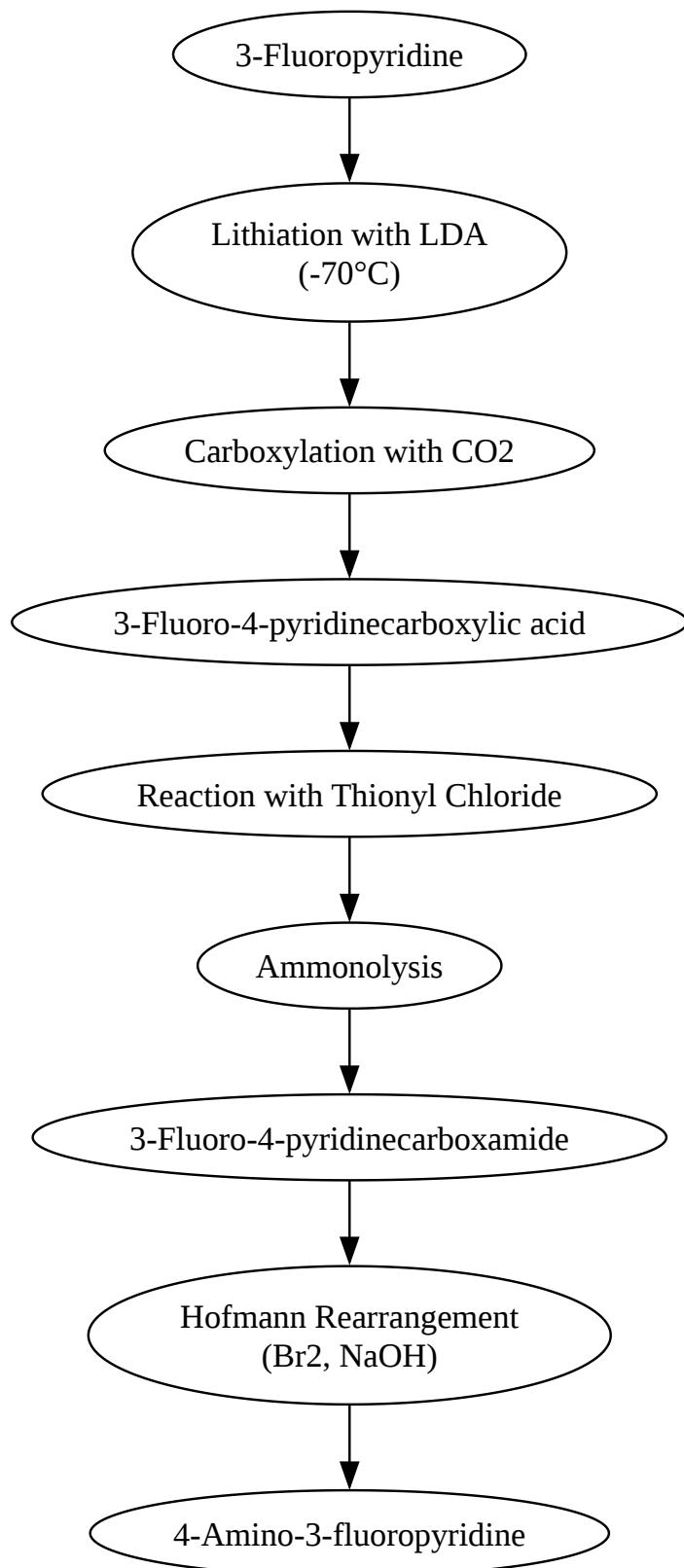
Detailed spectroscopic data is crucial for the identification and characterization of **4-Amino-3-fluoropyridine**.

Spectroscopy	Data
¹ H-NMR (300MHz, CDCl ₃)	δ 8.17 (d, J=3.0, 1H), 8.03 (d, J=5.4, 1H), 6.64 (m, 1H), 4.28 (br s, 1H)
¹³ C-NMR	Experimental data not readily available in the searched literature. Expected chemical shifts for fluorinated pyridines can be complex due to C-F coupling.
¹⁹ F-NMR	Experimental data not readily available in the searched literature. The chemical shift would be indicative of a fluorine atom attached to an aromatic pyridine ring.

Synthesis Protocol

The synthesis of **4-Amino-3-fluoropyridine** can be achieved through a multi-step process, as detailed in the following experimental protocol adapted from patent literature. This process involves the formation of a carboxylic acid intermediate from 3-fluoropyridine, followed by amidation and a Hofmann rearrangement.

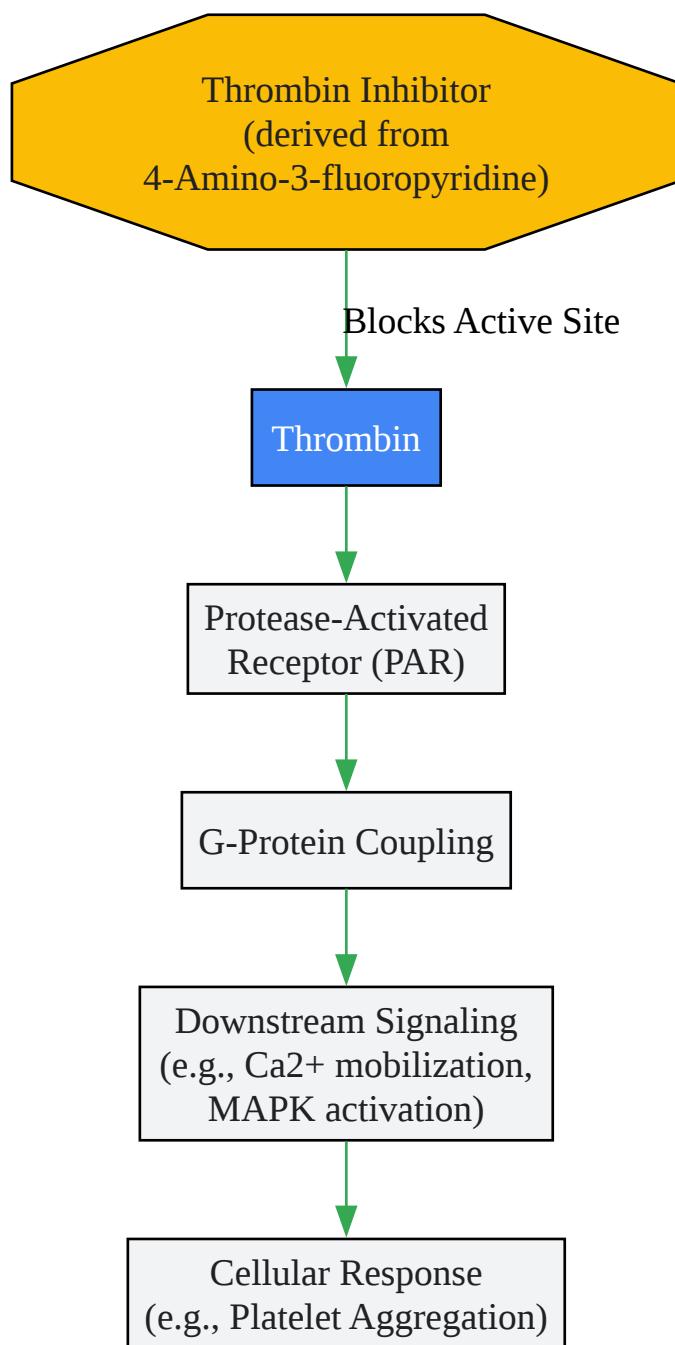
Experimental Workflow for the Synthesis of 4-Amino-3-fluoropyridine``dot

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Caption: The TGF- β signaling pathway and the inhibitory action of drugs.

Role as an Intermediate for Thrombin Inhibitors

Thrombin is a serine protease that plays a central role in the coagulation cascade and also has signaling roles through protease-activated receptors (PARs). Thrombin inhibitors are vital in the treatment and prevention of thrombotic disorders. The unique structure of **4-Amino-3-fluoropyridine** is utilized in the design of potent and selective thrombin inhibitors.



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Caption: The thrombin signaling pathway and its inhibition.

Safety and Handling

4-Amino-3-fluoropyridine is classified as harmful if swallowed and causes serious eye irritation. [3][4]Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or a fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS).

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